

An In-Depth Technical Guide to Methyl Heptafluorobutyrate

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Compound of Interest

Compound Name: Methyl heptafluorobutyrate

Cat. No.: B1199088

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This technical guide provides a comprehensive overview of **methyl heptafluorobutyrate**, a fluorinated compound with significant applications in various scientific fields, including materials science and drug development. This document details its chemical structure, physicochemical properties, synthesis, and spectroscopic data.

Chemical Structure and Formula

Methyl heptafluorobutyrate, also known as methyl perfluorobutanoate, is the methyl ester of heptafluorobutyric acid. Its structure consists of a heptafluoropropyl group attached to a methyl ester functional group.

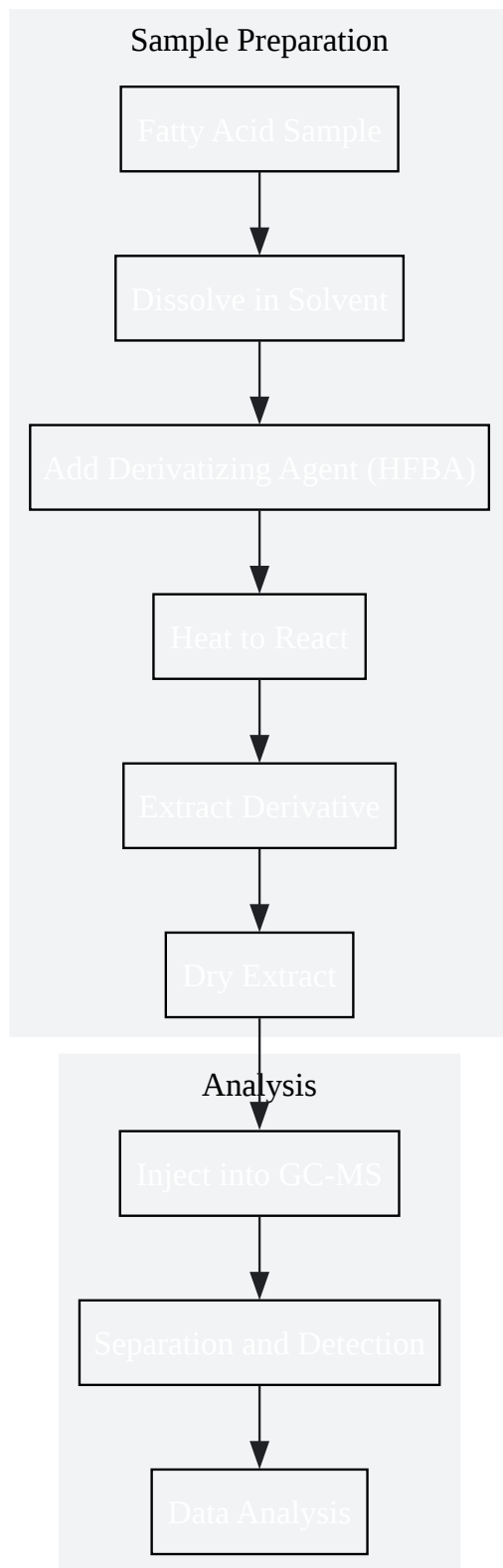
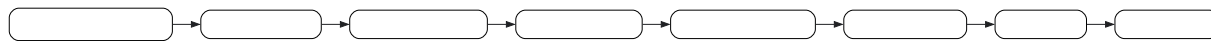
Molecular Formula: $C_5H_3F_7O_2$ [\[1\]](#)

IUPAC Name: methyl 2,2,3,3,4,4,4-heptafluorobutanoate

CAS Number: 356-24-1

Synonyms: Methyl perfluorobutyrate, Heptafluorobutyric acid methyl ester.[\[1\]](#)

The chemical structure of **methyl heptafluorobutyrate** can be visualized as follows:



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References

- 1. researchgate.net [researchgate.net]
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